

Essential Safety and Operational Guide for Handling Moxalactam

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Moxalactam

CAS No.: 79120-38-0

Cat. No.: B10761218

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Moxalactam**. The following procedural steps and data are designed to ensure the safe handling, storage, and disposal of this synthetic oxa- β -lactam antibiotic.

Hazard Identification and Personal Protective Equipment (PPE)

Moxalactam is classified as a hazardous substance that can cause allergic skin reactions and may lead to allergy or asthma symptoms or breathing difficulties if inhaled.^{[1][2][3][4]} Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Gloves	Chemotherapy-rated, disposable nitrile or latex gloves.[5][6]	To prevent skin contact and allergic reactions.[3]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[2][4]	To protect eyes from dust and splashes.
Respiratory Protection	NIOSH/MSHA-approved respirator.[2][4]	Required when ventilation is inadequate or when handling powder outside of a containment system to prevent inhalation.[4]
Lab Coat/Gown	Disposable, long-sleeved gown.[3][4]	To protect skin and clothing from contamination.

Step-by-Step Handling and Storage Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE, including gloves and eye protection, during inspection.
- Verify that the product label matches the order information.

2. Preparation and Weighing (for solid form):

- Conduct all manipulations of **Moxalactam** powder in a certified chemical fume hood or other ventilated enclosure to minimize inhalation exposure.[1]
- Before handling, ensure all necessary PPE is correctly donned.
- Use dedicated spatulas and weighing boats.
- Avoid generating dust during handling.[7]

3. Solution Preparation:

- Prepare solutions in a well-ventilated area, preferably within a fume hood.
- **Moxalactam** is soluble in water and DMSO.[8][9]
- When dissolving, add the solvent to the powder slowly to avoid splashing.
- Aqueous solutions should ideally be used fresh; it is not recommended to store them for more than one day.[8]

4. Storage:

- Store **Moxalactam** in a tightly sealed container in a freezer at -20°C for long-term stability.[2][8]
- For shorter periods, storage at 2-8°C may be acceptable, but always refer to the manufacturer's specific recommendations.[9][10]
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or -20°C for up to 1 month.[11]

5. In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before cleaning up the spill.
- For small spills of solid material, gently cover with an inert absorbent material and collect into a sealed container for disposal.
- For liquid spills, absorb with an inert material and place in a sealed container.
- Decontaminate the spill area with an appropriate cleaning agent.

Quantitative Data

Parameter	Value	Reference
Solubility in Water	~50 mg/mL	[8][9]
Solubility in DMSO	~5 mg/mL	[8]
Acute Toxicity (Oral TDLO, man)	571 mg/kg / 20 days (intermittent)	[1]
Acute Toxicity (Oral LD50, rat)	>10 g/kg	[1]
Acute Toxicity (Intraperitoneal LD50, rat)	8,100 mg/kg	[1]
Acute Toxicity (Subcutaneous LD50, rat)	9 g/kg	[1]

Disposal Plan

All **Moxalactam** waste, including empty containers, contaminated PPE, and unused material, must be disposed of as hazardous chemical waste.

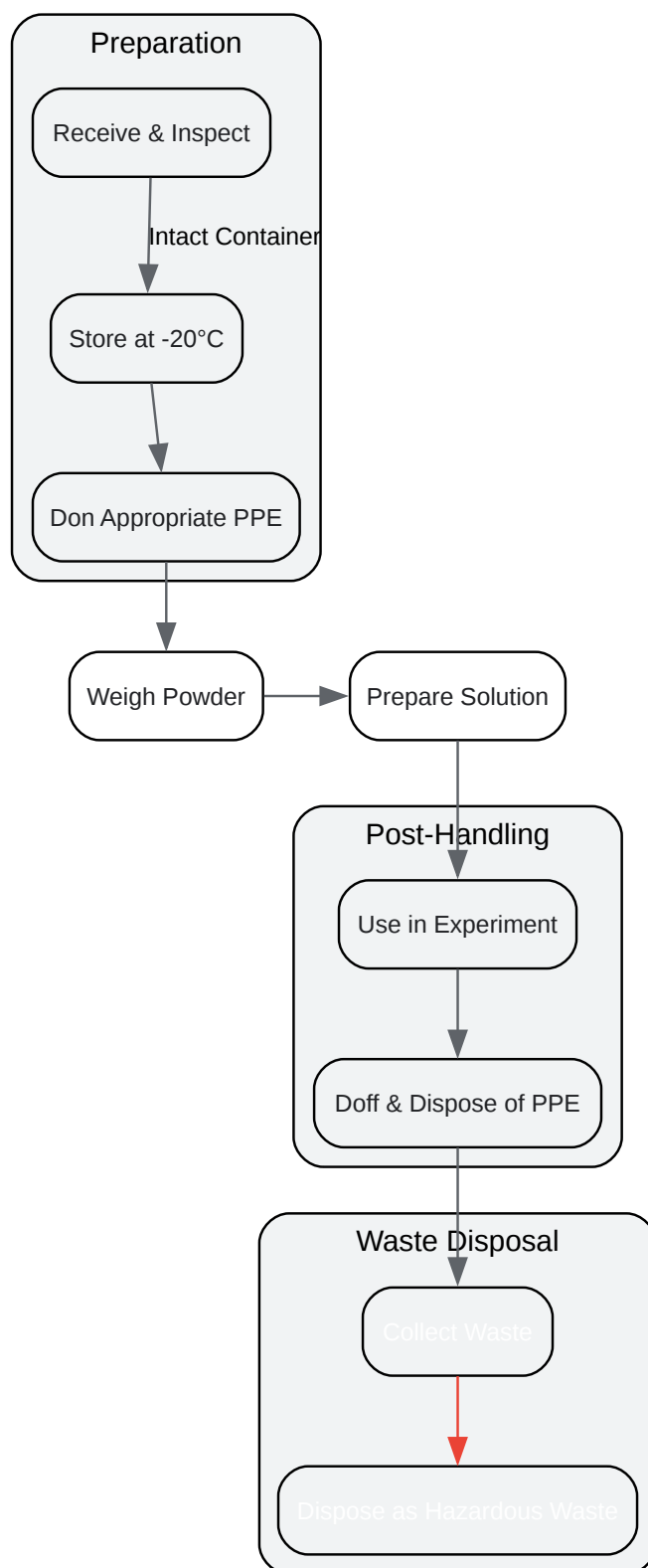
1. Waste Segregation:

- Collect all solid waste (e.g., contaminated gloves, wipes, and empty vials) in a designated, labeled hazardous waste container.
- Collect liquid waste containing **Moxalactam** in a separate, labeled hazardous waste container.

2. Disposal Procedure:

- Dispose of all waste materials through your institution's environmental health and safety (EHS) office.[7]
- Do not pour **Moxalactam** solutions down the drain.[1][12]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Handling Workflow Diagram



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Caption: Workflow for the safe handling of **Moxalactam** from receipt to disposal.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Moxalactam]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10761218/docs#essential-safety-and-operational-guide-for-handling-moxalactam\]](https://www.benchchem.com/product/b10761218/docs#essential-safety-and-operational-guide-for-handling-moxalactam)

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